

Proper Disposal of N,N'-Carbonyldiimidazole (Einecs 300-843-7)

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Compound of Interest

Compound Name: *Einecs 300-843-7*

Cat. No.: *B12678016*

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Chemical Identification: The substance identified by the European Inventory of Existing Commercial Chemical Substances (EINECS) number 300-843-7 is N,N'-Carbonyldiimidazole (CDI). CDI is a white crystalline solid frequently used as a coupling reagent in organic synthesis, particularly in peptide synthesis.^[1] It is known to be sensitive to moisture and hydrolyzes readily.^{[1][2]}

Hazard Profile and Safety Precautions

Before initiating disposal, it is crucial to understand the hazards associated with CDI to ensure safe handling. CDI is classified as a hazardous and corrosive substance.^{[3][4]}

- **Primary Hazards:** Causes severe skin burns and eye damage.^{[5][6]} It is also harmful if swallowed.^[5]
- **Reactivity:** CDI is moisture-sensitive and hydrolyzes in the presence of water.^{[1][2]} It is incompatible with strong oxidizing agents, strong acids, and bases.^{[2][7]}
- **Personal Protective Equipment (PPE):** When handling CDI, always wear appropriate PPE, including chemical safety goggles or a face shield, a lab coat, and chemical-resistant gloves.^{[3][8]} Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling dust.^{[2][3]}

Spill Management Procedures

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

Minor Spills:

- Ventilate Area: Ensure adequate ventilation.
- Containment: Use dry, inert material such as sand, earth, or vermiculite to contain the spill.
- Cleanup: Carefully sweep or vacuum the material, avoiding dust generation.^[3] Place the collected material into a suitable, labeled container for waste disposal.^[2]
- Decontamination: Clean the spill area thoroughly.

Major Spills:

- Evacuate: Evacuate non-essential personnel from the area.
- Personal Protection: Respond with a higher level of PPE, including a self-contained breathing apparatus if necessary.^[8]
- Contain and Collect: Follow the same containment and collection procedures as for minor spills, placing the waste in a sealed, labeled drum for disposal.
- Prevent Entry into Drains: Do not allow the chemical to enter drains or waterways.^[3]^[7] If contamination occurs, notify emergency services.

Step-by-Step Disposal of Waste CDI

Disposal of unused or waste CDI must comply with all federal, state, and local regulations.^[3]^[7] Chemical waste generators are responsible for correctly classifying waste.^[5]

Method 1: Neutralization and Aqueous Disposal This method is suitable for small quantities and relies on the controlled hydrolysis of CDI.

- Preparation: In a chemical fume hood, prepare a large container with cold water.

- **Slow Addition:** Slowly and carefully add the CDI waste to the water with stirring. This process hydrolyzes CDI into imidazole and carbon dioxide.[1]
- **Neutralization:** After the reaction has ceased, neutralize the resulting solution with a suitable dilute acid.
- **Final Disposal:** The neutralized aqueous solution can then be disposed of down the drain with copious amounts of water, in accordance with local regulations.

Method 2: Incineration

- **Packaging:** Collect the solid CDI waste in a suitable, labeled container.
- **Combustible Admixture:** The waste may be mixed with a suitable combustible material.
- **Licensed Facility:** Arrange for disposal at an approved waste disposal plant or licensed incineration facility.[9] This is often the preferred method for larger quantities.

Disposal of Empty Containers: Empty containers should be decontaminated thoroughly with water to hydrolyze any residue before being discarded or destroyed. Do not reuse empty containers.[5] Observe all label safeguards until the container is cleaned.

Quantitative Data

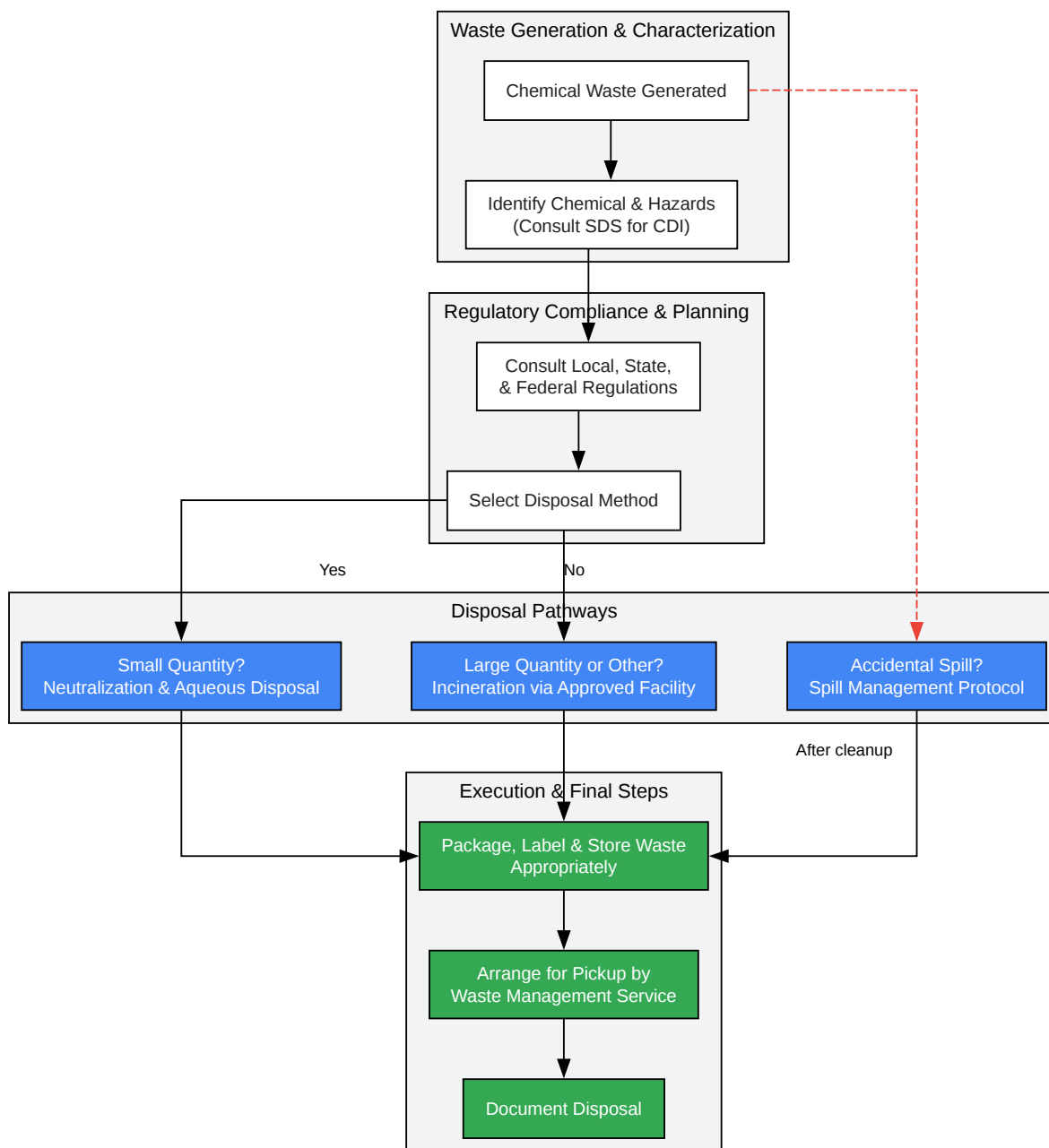
The following table summarizes key quantitative data for N,N'-Carbonyldiimidazole.

Parameter	Value	Reference
Molecular Formula	C ₇ H ₆ N ₄ O	[8]
Molecular Weight	162.15 g/mol	[2]
Acute Oral Toxicity (Rat)	LD50: 1,071 mg/kg	[5]
Ecotoxicity (Fish)	LC0 (Golden orfe): 250 mg/L, 48h	[5]
Ecotoxicity (Crustacean)	EC50 (Daphnia): 341.5 mg/L, 48h	[5]

Chemical Waste Disposal Workflow

The following diagram illustrates a generalized workflow for the safe handling and disposal of laboratory chemical waste, including substances like CDI.

General Laboratory Chemical Waste Disposal Workflow

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Caption: Workflow for laboratory chemical waste disposal.

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